

Safeguarding Your Research: A Comprehensive Guide to Handling Nitric Acid

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Compound of Interest

Compound Name: *Nitric acid*

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Working with **nitric acid** demands rigorous safety protocols to protect laboratory personnel and ensure the integrity of research. This guide provides essential, step-by-step procedures for the safe handling, use, and disposal of **nitric acid**, tailored for researchers, scientists, and drug development professionals. By adhering to these protocols, you can mitigate the significant risks associated with this corrosive and highly reactive chemical.

Essential Personal Protective Equipment (PPE)

The first line of defense when handling **nitric acid** is appropriate personal protective equipment.[1][2][3] **Nitric acid** can cause severe chemical burns upon contact with skin or eyes.[1] Therefore, a comprehensive PPE ensemble is mandatory.

Eye and Face Protection:

- Safety Goggles: Chemical splash goggles are the minimum requirement for eye protection. [1]
- Face Shield: For enhanced protection, especially when handling larger volumes (>200ml) or when there is a higher risk of splashing, a full-face shield should be worn in addition to safety goggles.[4][5]

Hand Protection: The choice of gloves is critical, as **nitric acid** can quickly penetrate common laboratory gloves. Standard nitrile gloves offer very limited protection and should be avoided for

direct contact.[4][6] Double gloving can provide an additional layer of safety.[4] For prolonged exposure or handling of concentrated **nitric acid**, more robust gloves are necessary.

Glove Material	Concentration/Use Case	Breakthrough Time/Rating
Nitrile	Incidental contact with low concentrations (e.g., 10%)	Very short; <5 minutes for concentrated acid.[4][6] Change immediately if splashed.
Neoprene	Incidental exposure and prolonged use	Good protection; 5 mil neoprene gloves can last 10–30 minutes.[4][6]
Butyl Rubber	Handling concentrated nitric acid	Recommended for its high resistance to corrosive acids. [7][8][9]
Viton	Handling concentrated nitric acid	Preferable for its excellent chemical resistance, though it may reduce dexterity.[7][10]

Body Protection:

- Lab Coat: A buttoned, appropriately sized lab coat must be worn to protect against splashes. [1][7]
- Acid-Resistant Apron: When working with larger volumes, an acid-resistant apron worn over the lab coat is recommended.[4]
- Full-Length Pants and Closed-Toe Shoes: To prevent skin exposure, full-length pants and closed-toe shoes are required at all times in the laboratory.[1][7]

Respiratory Protection: All work with **nitric acid** must be conducted within a certified chemical fume hood to prevent the inhalation of corrosive and toxic vapors.[7][10] If there is a potential for exceeding permissible exposure limits, a respirator may be necessary, and in such cases, consultation with Environmental Health & Safety (EH&S) is required.[7]

Operational Plan: A Step-by-Step Protocol for Safe Handling

This protocol outlines the essential steps for safely using **nitric acid** in a laboratory setting, from initial preparation to final disposal.

1. Preparation and Engineering Controls:

- Designated Area: All work with **nitric acid** must be performed in a designated area, specifically within a properly functioning chemical fume hood.[4][6]
- Emergency Equipment: Ensure an eyewash station and safety shower are immediately accessible within a ten-second travel distance.[6][10]
- Material Compatibility: Use only glassware and equipment free from organic materials or other incompatibles to prevent violent reactions.[4]
- Dilution Procedure: When diluting **nitric acid**, always add the acid slowly to water, never the other way around, to prevent a violent reaction and splashing.[3][5]

2. Handling and Use:

- Don PPE: Before handling **nitric acid**, put on all required PPE as detailed above.
- Transporting: Use a secondary containment carrier, such as a polyethylene bottle carrier, when transporting **nitric acid**.[4]
- Dispensing: Pour **nitric acid** carefully to avoid splashes. Keep containers closed when not in use.[11]

3. Storage:

- Segregation: Store **nitric acid** separately from incompatible materials, including organic compounds, flammable liquids, reducing agents, and metals.[1][2][10][12]
- Location: Store in a cool, dry, well-ventilated area, away from direct sunlight and heat sources.[5] Containers should be stored below eye level, but not on the floor.[4][6]

- Containment: Use secondary containment, such as a Nalgene tray, to segregate **nitric acid** from other acids in a corrosives cabinet.[11]

Disposal Plan: Managing Nitric Acid Waste

Improper disposal of **nitric acid** waste is a major cause of laboratory incidents.[10] A meticulous disposal plan is crucial.

1. Waste Segregation:

- Dedicated Waste Container: Collect **nitric acid** and **nitric acid**-containing waste in a designated, properly labeled container.[10]
- No Mixing: It is critical to never mix **nitric acid** waste with organic waste of any kind, as this can lead to violent explosions.[10][12]

2. Neutralization (if applicable):

- Controlled Conditions: Neutralization can be a safe disposal method but must be performed under controlled conditions, wearing appropriate PPE, and in a well-ventilated area like a fume hood.[13][14]
- Procedure:
 - If necessary, first dilute the concentrated **nitric acid** by slowly adding it to water.[13]
 - Place the acid solution in an acid-resistant container.
 - Slowly add a neutralizing agent, such as sodium bicarbonate or another suitable base, while stirring.[13][14]
 - Monitor the pH of the solution using a pH meter or pH paper until a neutral pH is achieved. [13]
- Final Disposal: The resulting neutral salt solution may often be disposed of down the drain, but always check with local regulations first.[13]

3. Hazardous Waste Collection:

- Labeling and Storage: Securely close and label the hazardous waste container. Store it in a designated secondary containment area while awaiting pickup.
- Professional Disposal: Contact your institution's Environmental Health & Safety (EH&S) department to schedule a pickup for the hazardous waste.[[10](#)]

Emergency Procedures

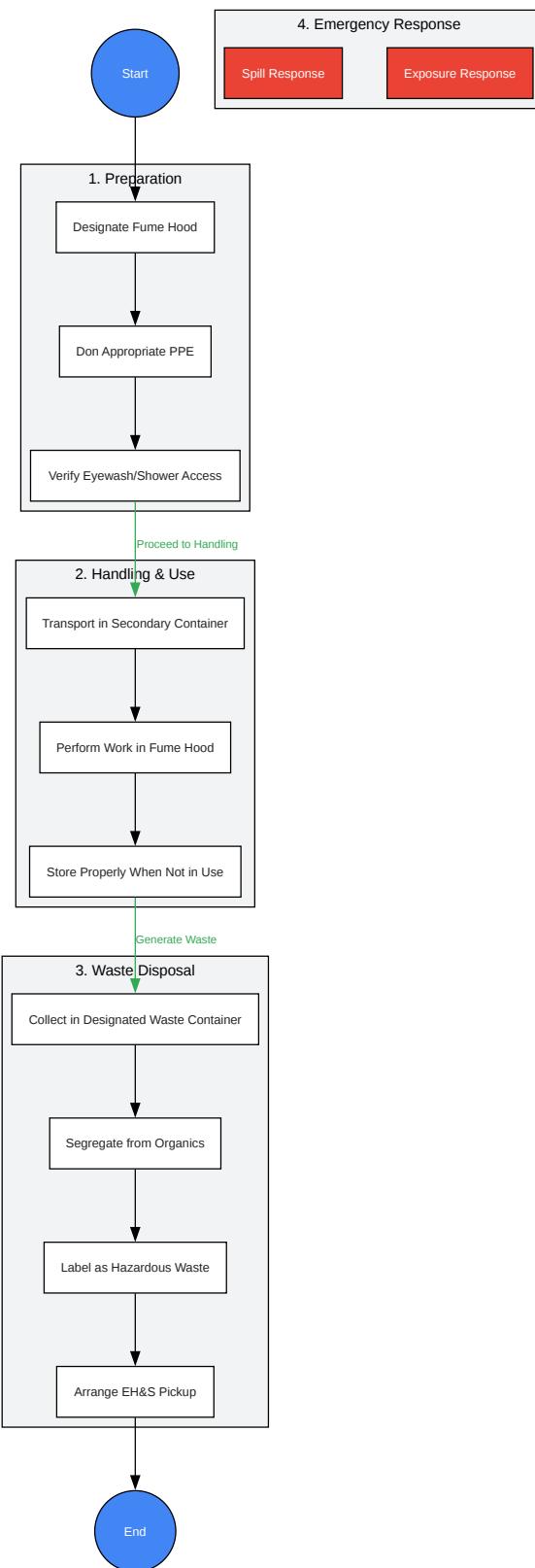
Spills:

- Small Spills (<1 Liter): Wearing appropriate PPE, confine the spill using an inert absorbent material like sand or a commercial spill kit.[[1](#)][[11](#)] The cleanup materials must be collected, double-bagged, labeled as hazardous waste, and disposed of by EH&S.[[10](#)]
- Large Spills (>1 Liter): Evacuate the area and contact EH&S or emergency services immediately.[[11](#)]

Exposure:

- Skin or Eye Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes using a safety shower or eyewash station.[[10](#)]
- Medical Attention: Seek immediate medical attention for any exposure.[[10](#)]

Below is a logical workflow for the safe handling of **nitric acid**, from preparation to disposal.



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Caption: Workflow for Safe Handling of **Nitric Acid**.

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